

Comprehensive Safety and Handling Guide for T-1330

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Compound of Interest

Compound Name: T-1330

Cat. No.: B016545

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Disclaimer: The designation "**T-1330**" is used by different manufacturers for distinct chemical substances. This guide synthesizes safety information for the compound 2-sec-butyl-4-{4-[4-(4-hydroxyphenyl)-1-piperazinyl]phenyl}-2,4-dihydro-3H-1,2,4-triazol-3-one (CAS No: 106461-41-0), also referred to as **T-1330**.^[1] It is imperative to consult the specific Safety Data Sheet (SDS) provided by your supplier before handling any chemical.

This document provides essential safety protocols, handling procedures, and disposal plans for **T-1330**, designed for researchers, scientists, and drug development professionals.

Health and Safety Information

T-1330 is classified as harmful and requires careful handling to avoid exposure.^[1] The primary hazards are skin irritation, serious eye irritation, and potential respiratory irritation.

Hazard Identification and Toxicological Data

Hazard Statement	GHS Classification	Precautionary Measures
H315: Causes skin irritation	Skin Irrit. 2	P280: Wear protective gloves/protective clothing/eye protection/face protection.
H319: Causes serious eye irritation	Eye Irrit. 2A	P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
H335: May cause respiratory irritation	STOT SE 3	P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
R48/22: Harmful: danger of serious damage to health by prolonged exposure if swallowed.	Xn: Harmful	S22: Do not breathe dust. S36: Wear suitable protective clothing.

Personal Protective Equipment (PPE)

Strict adherence to PPE protocols is mandatory when handling **T-1330**. The required level of protection varies depending on the procedure being performed.

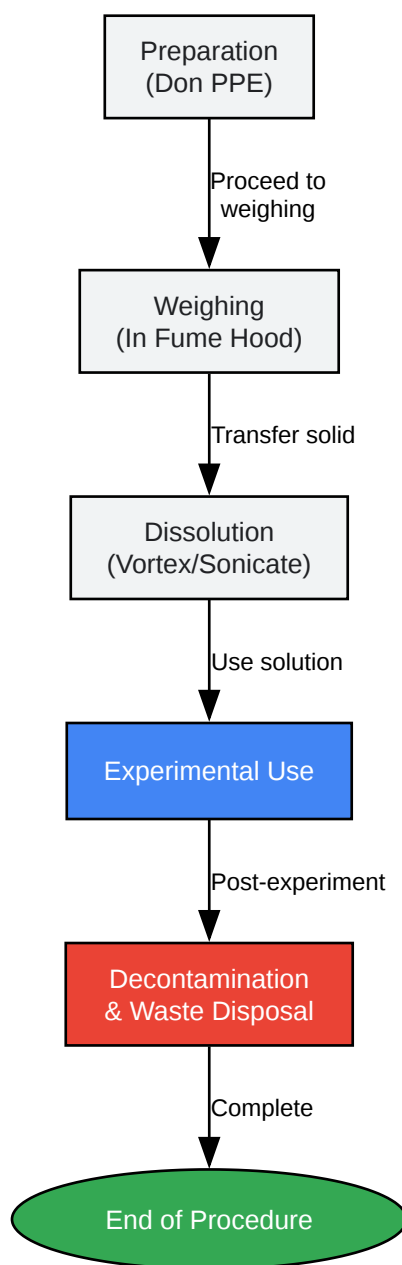
PPE Requirements by Task

Task	Minimum PPE Requirement
Handling Solid Compound	- Nitrile or neoprene gloves- Chemical safety goggles- Lab coat- N95-rated dust mask or a respirator if ventilation is inadequate
Preparing Solutions	- Double-gloving with nitrile or neoprene gloves- Chemical safety goggles and a face shield- Chemical-resistant lab coat or apron- Work within a certified chemical fume hood
Administering to Animals	- Double-gloving with nitrile or neoprene gloves- Safety glasses with side shields- Disposable gown
Cleaning and Decontamination	- Heavy-duty, chemical-resistant gloves- Chemical splash goggles- Lab coat or chemical-resistant apron

Handling and Experimental Protocols

Storage: Store **T-1330** at 4°C under a nitrogen atmosphere or in a freezer at -20°C for long-term stability.

Experimental Workflow for Handling **T-1330**



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Caption: Workflow for safe handling of **T-1330** from preparation to disposal.

Protocol: Preparation of a 10 mM Stock Solution

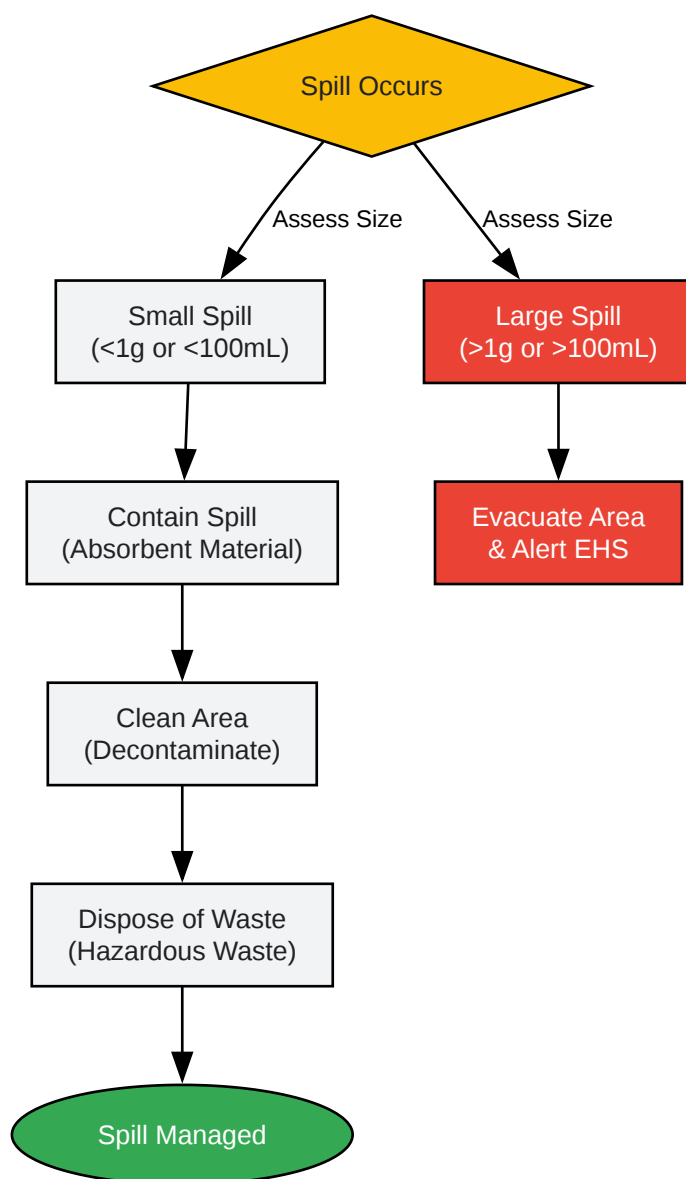
- Preparation: Don all required PPE for preparing solutions and perform all subsequent steps within a certified chemical fume hood.

- Weighing: Tare a suitable vial on an analytical balance. Carefully weigh the desired amount of **T-1330** solid into the vial.
- Solvent Addition: **T-1330** has slight solubility in chloroform, ethyl acetate, and methanol. Add the appropriate volume of the chosen solvent to the vial to achieve a 10 mM concentration.
- Dissolution: Cap the vial securely. Vortex or sonicate the mixture until the solid is completely dissolved.
- Storage: Label the vial clearly with the compound name, concentration, solvent, and date of preparation. Store the stock solution under the recommended conditions.

Spill Management and Disposal

Prompt and correct response to a spill is critical to prevent exposure and contamination.

Spill Response Decision Pathway



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Caption: Decision-making workflow for **T-1330** spill response.

Spill Kit Contents

Item	Purpose
Absorbent Pads/Powder	To contain and absorb liquid spills.
Chemical-Resistant Bags	For disposal of contaminated materials.
Forceps/Scoop	To handle solid spills and contaminated debris.
70% Ethanol/Detergent	For surface decontamination after cleanup.
Extra PPE	Gloves, goggles, and a disposable apron.

Disposal Plan

All waste contaminated with **T-1330** must be treated as hazardous waste.

- Solid Waste: Contaminated PPE, weigh boats, and absorbent materials should be collected in a clearly labeled, sealed hazardous waste bag.
- Liquid Waste: Unused solutions and contaminated solvents must be collected in a designated, sealed, and clearly labeled hazardous waste container.
- Sharps: Needles, syringes, and contaminated glassware must be disposed of in a designated sharps container for hazardous chemical waste.

Follow all institutional and local regulations for the final disposal of hazardous chemical waste.

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References

- 1. Cas 106461-41-0, 2,4-DIHYDRO-4-[(4-(4-HYDROXYPHENYL)-1-PIPERAZINYL)PHENYL]-2-(1-METHYLPROPYL)-3H-1,2,4-TRIAZOLE-3-ONE | lookchem [lookchem.com]

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